

Chemical Identification & Structural Dynamics

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Compound of Interest

Compound Name: *Acetic acid, scandium(3+) salt*

CAS No.: *3804-23-7*

Cat. No.: *B1581369*

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Hydrated scandium acetate is a highly versatile coordination compound. Scandium (), the lightest transition metal, possesses an

electron configuration. Its small ionic radius and high charge density classify it as a "hard" Lewis acid. This profound oxyphilicity drives the spontaneous coordination of water molecules into its crystal lattice under ambient or aqueous conditions, resulting in variable hydration states[1].

The chemical formula is universally represented as

, where

typically equals 1, 4, or 6 depending on the crystallization kinetics and atmospheric exposure[1].

Table 1: Physicochemical Properties of Hydrated Scandium Acetate

Property	Value / Description
Chemical Formula	(or)[2]
Molar Mass (Anhydrous Basis)	222.09 g/mol [3]
CAS Number	304675-64-7 (Hydrate)[4] / 3804-23-7 (General)
Appearance	White crystalline solid or powder[4]
Coordination Geometry	Variable (typically octahedral or higher due to bidentate acetates)
Solubility	Soluble in water and moderate solubility in glacial acetic acid[1]

Synthesis Protocol: A Self-Validating System

The synthesis of hydrated scandium acetate from scandium oxide (

) is the industry standard. The protocol below is designed as a self-validating system: every physical manipulation is grounded in thermodynamic or kinetic causality to ensure batch-to-batch reproducibility[1].

Step-by-Step Methodology

- Precursor Preparation: Weigh high-purity powder. Calculate the required volume of glacial acetic acid () to achieve a 1:6 molar ratio, then add a 15-20% molar excess.
 - Causality: The excess acid shifts the reaction equilibrium toward complete dissolution, compensating for the high lattice energy of the precursor.
- Acidic Digestion (Reflux): Combine the reactants in a round-bottom flask equipped with a reflux condenser. Heat the mixture to 80–100°C under continuous magnetic stirring[1].

- Causality: Thermal energy overcomes the activation barrier of the highly stable oxide lattice. Continuous agitation prevents localized supersaturation and ensures uniform thermal distribution, preventing the degradation of the forming acetate complex.
- Hot Filtration: Once the solution turns completely clear, filter the mixture while hot to remove any unreacted trace oxides or impurities.
- Controlled Concentration: Transfer the filtrate to a rotary evaporator. Concentrate the solution under reduced pressure until a precipitate begins to form.
 - Causality: Reduced pressure lowers the boiling point of the solvent system (/), preventing the thermal degradation or premature dehydration of the target complex.
- Crystallization and Harvesting: Allow the concentrated solution to cool slowly to room temperature to induce controlled crystallization. Filter the resulting crystals and dry them in a vacuum desiccator at ambient temperature.
 - Causality: Rapid cooling traps impurities within the crystal lattice, whereas slow cooling promotes a highly ordered, pure hydrate. Drying at ambient temperature prevents the forced thermal removal of coordinated water, preserving the targeted hydration state ().

Workflow for the synthesis and quality control of hydrated scandium acetate.

Analytical Characterization: Defining the "x" Variable

Because the hydration state (

) dictates the exact molecular weight of the compound, batch-to-batch variation can severely skew stoichiometric calculations in downstream pharmaceutical or materials science applications.

Thermogravimetric Analysis (TGA): TGA coupled with Differential Scanning Calorimetry (DSC) is the mandatory self-validating step for this material[1]. As the sample is heated, hydrated scandium acetate undergoes a multi-step decomposition profile[5]. The initial mass loss event (typically occurring between 100°C and 240°C) corresponds exclusively to the volatilization of the coordinated water molecules[5]. By quantifying this specific mass loss percentage, researchers can mathematically deduce

and establish the precise molar mass of their specific batch before utilizing it in sensitive workflows.

Advanced Applications: From Catalysis to Theranostics

Hydrated scandium acetate is not merely an end-product; it is a highly reactive precursor utilized across cutting-edge disciplines.

Materials Science & Thin Films

Due to its clean thermal decomposition profile, scandium acetate is a premier precursor for synthesizing high-purity

nanoparticles and thin films. It is extensively used in the fabrication of ferroelectric relaxor materials, such as lead scandium tantalate (

), and as a dopant in solid oxide fuel cells (SOFCs) to lower operating temperatures[5][6].

Organic Synthesis & Catalysis

In organic chemistry, scandium acetate and its derivatives act as potent pre-catalysts. In the presence of protic solvents or water, these scandium salts can hydrolyze to generate a "hidden" Brønsted acid mechanism. This localized acidity, combined with the Lewis acidic nature of the

center, effectively catalyzes complex transformations such as the deoxygenative allylation of benzylic alcohols and the stereoselective synthesis of amines[7][8].

Radiopharmaceuticals & Oncology

In drug development, the acetate ligands of

are kinetically labile, making the compound an ideal starting material for ligand exchange reactions[9]. It is increasingly utilized in the synthesis of chelator-bound radiopharmaceuticals. By utilizing radioactive isotopes, it enables true "theranostic" pairing: Scandium-44 (

) for high-resolution PET diagnostic imaging, and Scandium-47 (

) for targeted beta-minus radionuclide therapy in oncology.

Primary application pathways of hydrated scandium acetate across scientific disciplines.

References

- American Elements. "Scandium(III) Acetate Hydrate". American Elements.[[Link](#)]
- EPFL Infoscience. "Processing and properties of ferroelectric relaxor lead scandium tantalate $Pb(Sc_{1/2}Ta_{1/2})O_3$ thin films". Infoscience.[[Link](#)]
- Nanyang Technological University. "Organic and Biomolecular Chemistry ARTICLE". DR-NTU.[[Link](#)]

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Sources

- 1. Scandium(3+);triacetate;hydrate | Benchchem [benchchem.com]
- 2. americanelements.com [americanelements.com]
- 3. 乙酸铪(III) 水合物 99.9% trace metals basis | Sigma-Aldrich [sigmaaldrich.com]
- 4. 乙酸铪(III) 水合物 99.9% trace metals basis | Sigma-Aldrich [sigmaaldrich.com]
- 5. infoscience.epfl.ch [infoscience.epfl.ch]
- 6. americanelements.com [americanelements.com]
- 7. dr.ntu.edu.sg [dr.ntu.edu.sg]

- [8. WO2006030017A1 - Synthesis of amine stereoisomers - Google Patents \[patents.google.com\]](#)
- [9. Scandium\(3+\);triacetate;hydrate | Benchchem \[benchchem.com\]](#)
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